

# specific capacitance comparison of RuO<sub>2</sub> vs MnO<sub>2</sub>

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Ruthenium(IV) oxide

CAS No.: 11113-84-1

Cat. No.: B1199104

[Get Quote](#)

[dpi=96, size="7.6,8", ratio

Experimental workflow for supercapacitor electrode synthesis and validation.

## Section 3: Quantitative Data Comparison

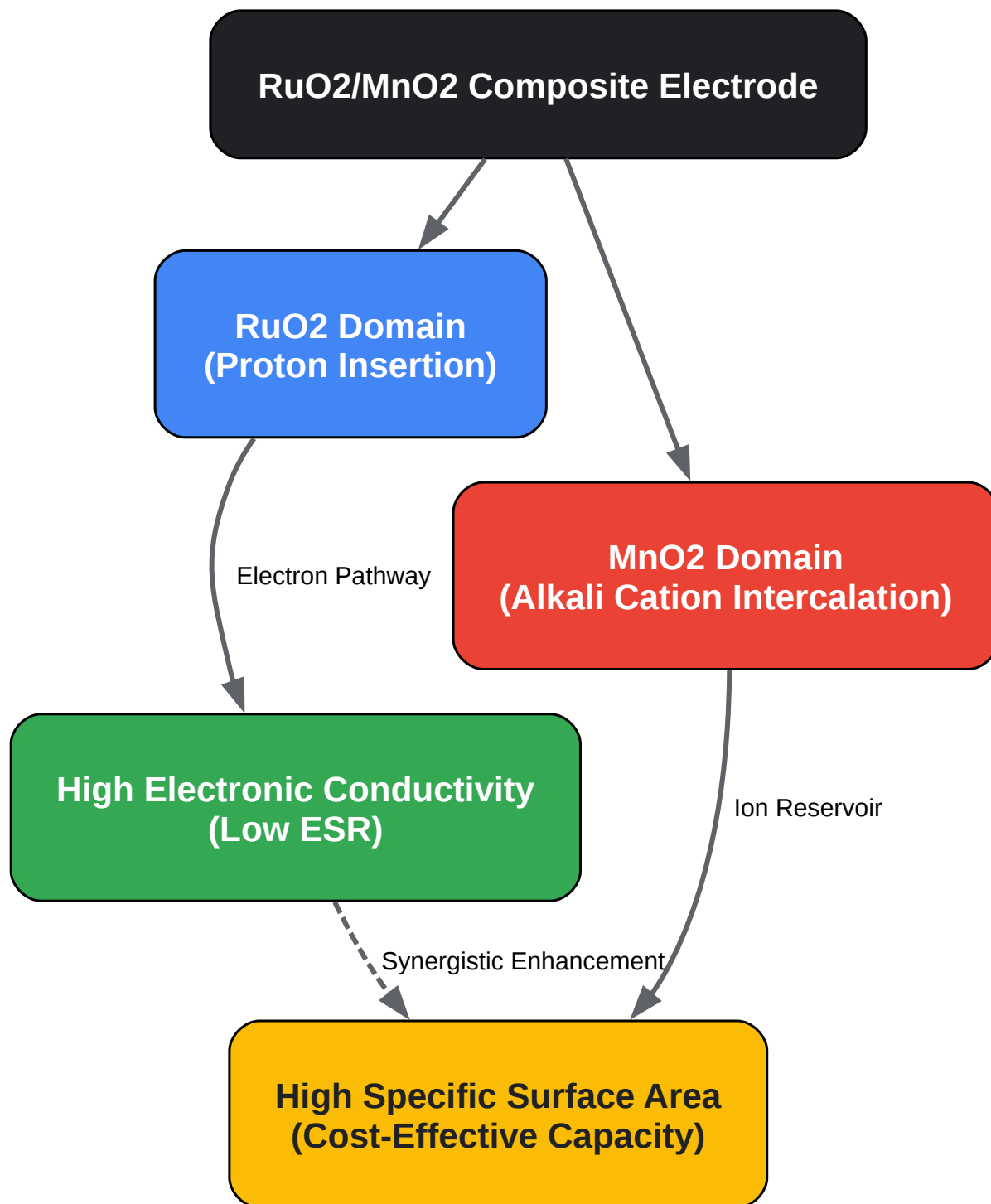
The table below synthesizes experimental data from authoritative studies, highlighting how structural engineering impacts the specific capacitance of these materials.

Material System	Morphology / Structure	Electrolyte	Scan Rate / Current	Specific Capacitance (F/g)	Cycle Retention
Pure RuO <sub>2</sub>	Thin Film	Acidic (H <sub>2</sub> SO <sub>4</sub> )	10 mV/s	~310 F/g	High
Pure MnO <sub>2</sub>	Nanofibrils	Neutral (Na <sub>2</sub> SO <sub>4</sub> )	50 mV/s	298 - 628 F/g	85.2% (1000 cycles)
RuO <sub>2</sub> /MnO <sub>2</sub>	Composite Thin Film	Neutral (Na <sub>2</sub> SO <sub>4</sub> )	10 mV/s	515 F/g	Excellent
RuO <sub>2</sub> /MnO <sub>2</sub>	Core-Shell Nanorods	Neutral (Na <sub>2</sub> SO <sub>4</sub> )	2 mV/s	793 F/g	80% (1000 cycles)

Data Synthesis: The data clearly demonstrates that while pure RuO<sub>2</sub> provides excellent baseline capacitance, hybridizing RuO<sub>2</sub> with MnO<sub>2</sub> (especially in core-shell architectures) yields a [1\[1\]](#).

## Section 4: Synergistic Engineering: Bridging the Gap

By introducing RuO<sub>2</sub> into a MnO<sub>2</sub> matrix (e.g., at a [2\[2\]](#)), researchers can bridge the performance gap. The composite approach leverages the high theoretical capacitance of MnO<sub>2</sub> while using RuO<sub>2</sub> to overcome its conductivity limitations. The RuO<sub>2</sub> acts as an "electron highway," ensuring that the vast ionic reservoir of the MnO<sub>2</sub> matrix is fully utilized without sacrificing power density.



[Click to download full resolution via product page](#)

Synergistic charge storage mechanisms in RuO<sub>2</sub>/MnO<sub>2</sub> composite electrodes.

## Conclusion

For researchers designing advanced supercapacitors, pure RuO<sub>2</sub> remains the gold standard for high-power, high-conductivity applications, but its cost limits scalability. MnO<sub>2</sub> is the economically viable alternative, boasting a massive theoretical capacitance that is historically bottlenecked by poor electronic conductivity. The optimal engineering pathway is the synthesis of RuO<sub>2</sub>/MnO<sub>2</sub> composites or core-shell structures, which provide a self-validating synergy: RuO<sub>2</sub> supplies the kinetic electron transport, while MnO<sub>2</sub> provides the bulk thermodynamic ion storage.

## References

- Study of Ruthenium Oxide, Manganese Oxide and Composite (Ru:Mn)O<sub>2</sub> Thin Film Electrodes. Material Science Journal. [3](#)
- RuO<sub>2</sub>/MnO<sub>2</sub> core-shell nanorods for supercapacitors. Journal of Materials Chemistry A. [1](#)
- Mixed mathematical and experimental modeling of electrospun metal oxide supercapacitor electrodes. AIP Publishing. [4](#)
- RuO<sub>2</sub>/MnO<sub>2</sub> composite materials for high-performance supercapacitor electrodes. Journal of Semiconductors. [2](#)
- Self-Limiting Electrodeposition of Hierarchical MnO<sub>2</sub> and M(OH)<sub>2</sub>/MnO<sub>2</sub> Nanofibril/Nanowires. ACS Nano. [5](#)
- Effects of Electrode Mass-loading on the Electrochemical Properties of Porous MnO<sub>2</sub>. Int. J. Electrochem. Sci. [6](#)

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- 1. RuO<sub>2</sub>/MnO<sub>2</sub> core–shell nanorods for supercapacitors - Journal of Materials Chemistry A (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. RuO<sub>2</sub>/MnO<sub>2</sub> composite materials for high-performance supercapacitor electrodes [[jos.ac.cn](https://jos.ac.cn)]
- 3. Study of Ruthenium Oxide, Manganese Oxide and Composite (Ru:Mn)O<sub>2</sub> Thin Film Electrodes Assembled by Layer by Layer Spin Coating Method – Material Science Research India [[materialsciencejournal.org](https://materialsciencejournal.org)]
- 4. [pubs.aip.org](https://pubs.aip.org) [[pubs.aip.org](https://pubs.aip.org)]
- 5. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 6. [electrochemsci.org](https://electrochemsci.org) [[electrochemsci.org](https://electrochemsci.org)]
- To cite this document: BenchChem. [specific capacitance comparison of RuO<sub>2</sub> vs MnO<sub>2</sub>]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1199104/docs#specific-capacitance-comparison-of-ruo2-vs-mno2>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check